

# Aureusimine B: Comprehensive Disposal and Safety Protocols

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## Compound of Interest

Compound Name: Aureusimine B

Cat. No.: B10770025

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This document provides essential safety and logistical information for the proper disposal of **Aureusimine B**, a naturally occurring pyrazinone with known biological activity. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

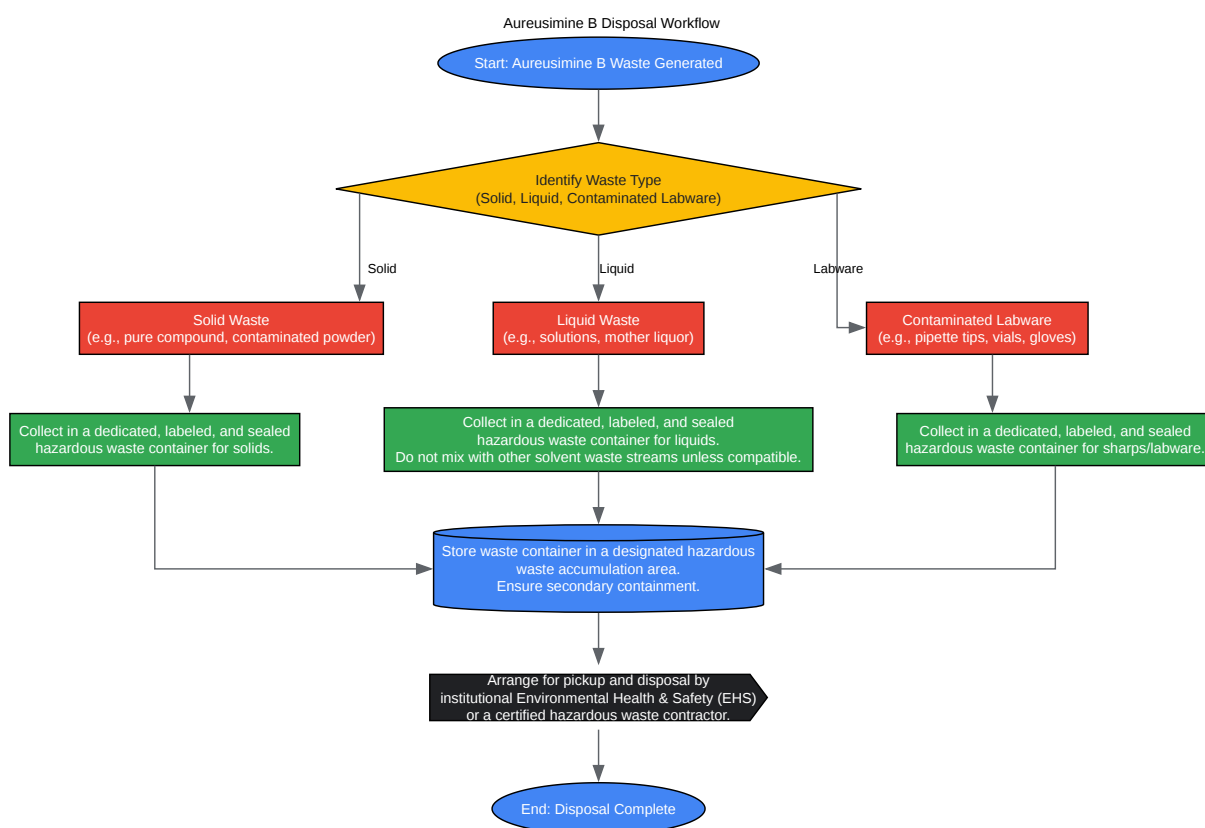
## I. Understanding the Compound: Key Data

**Aureusimine B**, also known as Phevalin, is a secondary metabolite produced by *Staphylococcus aureus* and certain fungi.[1] While specific toxicity data is not readily available, its biological activity as a calpain inhibitor necessitates careful handling and disposal.[1] All quantitative data currently available for **Aureusimine B** is summarized below.

Property	Value
CAS Number	170713-71-0
Molecular Formula	C <sub>14</sub> H <sub>16</sub> N <sub>2</sub> O
Molecular Weight	228.3 g/mol
Solubility	Slightly soluble in Chloroform and Methanol
Storage Temperature	-20°C

## II. Aureusimine B Disposal Workflow

The following diagram outlines the decision-making process for the safe disposal of **Aureusimine B** waste.



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Caption: Logical workflow for the segregation and disposal of **Aureusimine B** waste.

## III. Experimental Protocols: Step-by-Step Disposal Procedures

Due to the absence of specific degradation or neutralization protocols for **Aureusimine B**, it must be treated as a hazardous chemical waste. The primary disposal route is through a certified hazardous waste management service.

### 1. Personal Protective Equipment (PPE):

- Wear a standard laboratory coat, safety glasses with side shields or goggles, and chemical-resistant gloves (nitrile or neoprene).
- If handling the solid form outside of a fume hood, a respirator may be necessary to avoid inhalation.

### 2. Waste Segregation and Collection:

- Solid Waste:
  - Collect pure **Aureusimine B** powder and any grossly contaminated solids (e.g., weighing paper, contaminated silica gel) in a dedicated, clearly labeled, and sealable hazardous waste container.
  - The container should be labeled "Hazardous Waste: **Aureusimine B**, Solid" and include the CAS number (170713-71-0).
- Liquid Waste:
  - Collect all solutions containing **Aureusimine B** in a dedicated, clearly labeled, and sealable hazardous waste container for liquids.
  - Do not mix with other waste streams unless compatibility is confirmed. Given its slight solubility in chloroform and methanol, it should not be mixed with incompatible solvents.

- The container should be labeled "Hazardous Waste: **Aureusimine B**, Liquid" with the solvent system (e.g., "in Methanol/Chloroform") and the estimated concentration of **Aureusimine B**.
- Contaminated Labware:
  - Dispose of all single-use items that have come into contact with **Aureusimine B** (e.g., pipette tips, syringes, gloves, vials) in a designated hazardous waste container for solid lab waste.
  - Sharps (needles, scalpels) must be placed in a puncture-proof sharps container.

### 3. Storage of Hazardous Waste:

- Store all **Aureusimine B** waste containers in a designated and properly ventilated hazardous waste accumulation area.
- Ensure that liquid waste containers are stored in secondary containment to prevent spills.
- Keep containers tightly closed when not in use.

### 4. Final Disposal:

- Adhere to your institution's specific procedures for hazardous waste disposal.
- Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor to arrange for the pickup and final disposal of the waste.
- Do not attempt to dispose of **Aureusimine B** down the drain or in regular trash.

### 5. Spill Management:

- In the event of a spill, evacuate the immediate area.
- For small spills of solid material, carefully sweep it up (avoiding dust generation) and place it in the solid hazardous waste container.

- For small liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the solid hazardous waste container.
- For large spills, contact your institution's EHS department immediately.
- After cleanup, decontaminate the area with a suitable laboratory detergent and rinse thoroughly.

Disclaimer: This information is intended as a guide for trained laboratory personnel. Always consult your institution's specific safety and disposal protocols and the relevant Safety Data Sheets for any other chemicals used in conjunction with **Aureusimine B**.

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## References

- 1. glpbio.com [glpbio.com]
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